

PDMAT storage handling guidelines

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pentakis(dimethylamino)tantalum(V)

CAS No.: 19824-59-0

Cat. No.: S1480260

Get Quote

PDMAT Properties and Hazards

PDMAT is an organotantalum compound widely used in semiconductor manufacturing. Due to its reactivity, understanding its properties is the first step to ensuring safety.

- **Chemical Profile:** **Pentakis(dimethylamino)tantalum(V)** (CAS 19824-59-0), with the formula $C_{10}H_{30}N_5Ta$ and a molecular weight of 401.33 g/mol [1].
- **Physical Form:** Typically a light yellow to orange powder with a purity of 99% [1].
- **Reactivity:** The compound is **highly sensitive to both air and moisture** [1]. It reacts violently with water and can ignite upon contact with air.

The table below summarizes its key hazard classifications.

Hazard Aspect	Classification / Information
Hazard Statements	H228 (flammable solid), H260 (water-reactive), H314 (causes severe skin burns), H318 (causes serious eye damage) [1]
Transport Class	4.3 (4.1) - Water-reactive solid, flammable [1]
Packing Group	I (high danger) [1]
UN Number	3132 [1]

Storage Guidelines

Proper storage is critical to prevent decomposition and ensure safety.

- **Environment:** Must be stored in an **inert, dry atmosphere**, such as within a glove box or under a vacuum [1] [2].
- **Containers:** Use **airtight containers** sealed under an inert gas (e.g., argon). Glass ampules, bottles, or metal bubblers are suitable for packaging [1].
- **Location:** Store in a cool, dry, and well-ventilated area, away from any potential sources of water or moisture.

Safe Handling Procedures

Always follow these procedures to minimize risk when working with PDMAT.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including **safety glasses, gloves, and a lab coat**.
- **Atmosphere:** Handle the chemical exclusively in an **inert atmosphere**, such as inside a glove box or using a Schlenk line technique [1].
- **Preventing Exposure:** Avoid breathing any dust or vapor. Use local exhaust ventilation and do not eat, drink, or smoke in areas where the chemical is handled.

First Aid Measures

In case of accidental exposure, take the following first aid measures and **seek immediate medical attention**.

Type of Exposure	Immediate Action
Skin Contact	Wash off with plenty of water. Get medical help [1].
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician [1].
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician [1].

Type of Exposure	Immediate Action
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately [1].

Troubleshooting FAQs

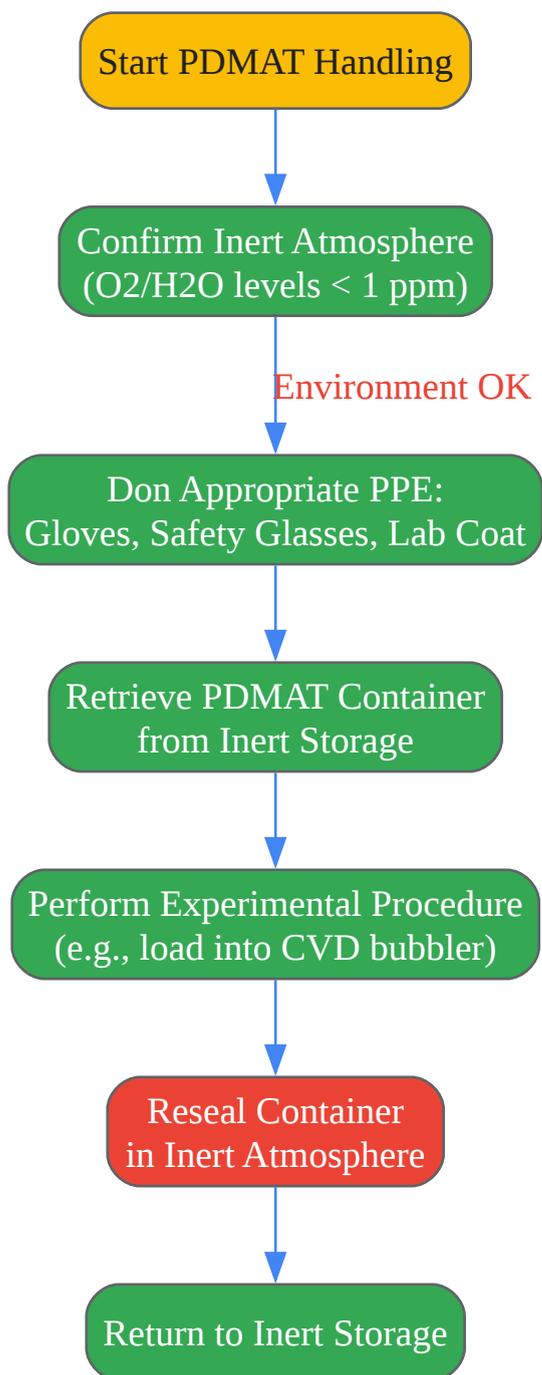
Q: What should I do if my PDMAT powder changes color or appears clumped? A: A change in physical appearance, such as darkening or clumping, strongly indicates that the material has been exposed to air or moisture and may have decomposed. **Do not use it.** This material should be considered compromised and disposed of properly.

Q: What is the safest way to package and ship PDMAT? A: PDMAT must be packaged as a **Water-reactive solid, flammable, n.o.s. (UN 3132, Packing Group I)** [1]. Use approved, sealed containers like glass ampules or metal bubblers, which are then placed in outer packaging with sufficient cushioning and desiccant.

Q: Can PDMAT be used in Chemical Vapor Deposition (CVD) systems without special precautions? A: No. Special precautions are essential. The precursor delivery system must be meticulously designed to be air- and moisture-tight. Using a **heated canister with baffles** can help ensure consistent sublimation and prevent premature decomposition or particle formation that could clog lines [2].

Experimental Workflow for Safe Handling

The diagram below outlines the core workflow for safely storing and handling PDMAT, emphasizing the critical control points to prevent exposure to air and moisture.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. PDMAT (Pentakis(dimethylamino)tantalum(V) CAS 19824- ... [ereztech.com]
2. Method and apparatus of generating PDMAT precursor [patents.google.com]

To cite this document: Smolecule. [PDMAT storage handling guidelines]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1480260#pdmata-storage-handling-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com